Comparative Guide: Mass Spectrometry Fragmentation of N-[2-(4-aminophenoxy)ethyl]acetamide

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Compound of Interest

Compound Name:	*N-[2-(4-aminophenoxy)ethyl]acetamide*
CAS No.:	*22404-15-5*
Cat. No.:	*B1267279*

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Executive Summary

N-[2-(4-aminophenoxy)ethyl]acetamide (

, MW 194.23) serves as a specialized linker or metabolite intermediate characterized by a para-substituted phenoxy core linked to an N-acetylated ethylamine tail.

In drug development and impurity profiling, this compound is frequently confused with its regioisomer, N-[4-(2-aminoethoxy)phenyl]acetamide (where the acetyl group is on the aniline nitrogen). While both compounds share the same molecular weight (194.23 Da) and elemental composition, their fragmentation pathways under Electrospray Ionization (ESI-MS/MS) are distinct. This guide outlines the specific diagnostic ions required to unequivocally identify the target structure.

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Feature	Target: N-[2-(4-aminophenoxy)ethyl]acetamide	Alternative (Isomer): N-[4-(2-aminoethoxy)phenyl]acetamide
Connectivity	Acetyl on aliphatic amine; Free aromatic amine.	Acetyl on aromatic amine; Free aliphatic amine.
Key Diagnostic Ion	88 (Acetamido-ethyl cation)	136 (Acetamido-phenol cation)
Base Peak (Typical)	110 (4-aminophenol radical cation)	152 (Loss of acetyl from aromatic amine)
Soft Ionization		

Technical Deep Dive: Fragmentation Mechanics

Structural Analysis & Cleavage Points

The target molecule consists of three distinct zones susceptible to Collision-Induced Dissociation (CID):

- The Amide Bond: Susceptible to neutral loss of ketene (

  , 42 Da) or cleavage of the

  bond.
- The Ether Linker: The

  bond is the weakest point, typically leading to charge retention on the aromatic moiety due to resonance stabilization.
- The Ethyl Chain: Facilitates the formation of the stable N-ethylacetamide cation.

Fragmentation Pathway (Target)

Upon protonation (

), the molecule follows two primary competing pathways:

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- Pathway A (Ether Cleavage - Dominant): Inductive cleavage at the phenoxy-ethyl ether bond. The charge is retained on the p-aminophenol moiety, yielding a product ion at

  110 (

).

- Pathway B (Side Chain Retention): Cleavage of the ether bond with charge retention on the aliphatic side chain yields the N-ethylacetamide cation at

  88 (

). This is the definitive diagnostic ion proving the acetyl group is attached to the ethyl chain.

- Secondary Fragments:
  - 153: Loss of the acetyl group (42 Da) from the parent.
  - 136: Loss of the acetamide radical (

    , 58 Da) or neutral acetamide (

    , 59 Da).

Fragmentation Pathway (Alternative Isomer)

For the isomer N-[4-(2-aminoethoxy)phenyl]acetamide:

- The acetyl group is attached to the phenyl ring.
- Key Fragment: Cleavage of the ether bond yields a charged acetamidophenol species at

  152 or

  136, distinct from the target's

  110.

- Aliphatic Fragment: The free amino-ethyl tail produces low-mass ions at

  44 (

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) or

30 (

), but no signal at

88.

Visualization: Fragmentation Pathways

The following diagram illustrates the mechanistic divergence between the Target and its Isomer.

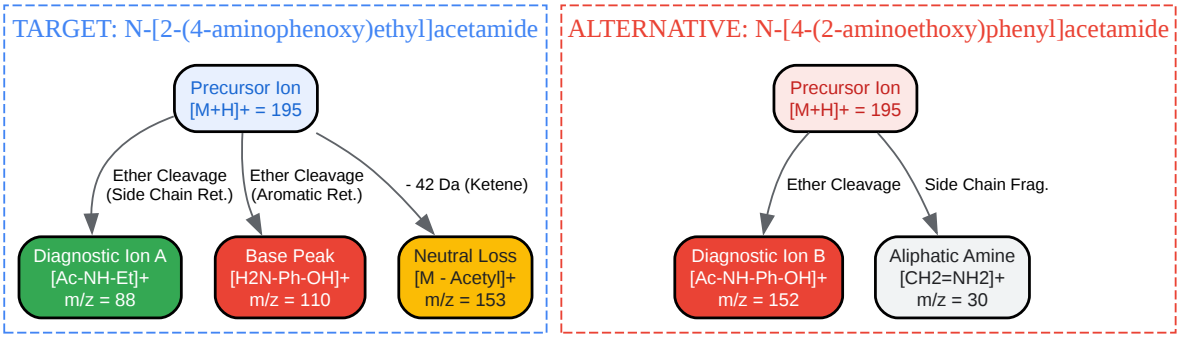

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Figure 1: Comparative fragmentation tree highlighting the diagnostic split between the Target (m/z 88, 110) and its Isomer (m/z 152).

Experimental Protocol: LC-MS/MS Identification

To reliably distinguish these compounds, the following MRM (Multiple Reaction Monitoring) protocol is recommended. This method is self-validating by monitoring the ratio of the Quantifier (Base Peak) to the Qualifier (Diagnostic) ion.

Method Parameters[1][2][3]

- Instrument: Triple Quadrupole MS (e.g., Sciex 6500+ or Agilent 6495).

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- Ionization: ESI Positive Mode.
- Spray Voltage: 3500 V.
- Source Temp: 350°C.

MRM Transitions Table

Compound	Precursor ( )	Product ( )	Type	CE (eV)	Rationale
Target	195.1	110.1	Quantifier	25	Cleavage of ether; stable aromatic ion ( ).
Target	195.1	88.1	Qualifier 1	20	Specific ID. Confirms acetyl is on the ethyl chain.
Target	195.1	153.1	Qualifier 2	15	Loss of ketene ( ); confirms acetamide presence.
Isomer	195.1	152.1	Interference	25	Confirms acetyl is on the phenyl ring (Avoid this for Target).

Step-by-Step Workflow

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- Sample Preparation: Dissolve standard in 50:50 Methanol:Water + 0.1% Formic Acid to 1 µg/mL.
- Direct Infusion: Infuse at 10 µL/min to verify precursor stability (

  195.1).
- Collision Energy Ramp: Perform a CE ramp (10–50 eV).
  - Observation: At low CE (15 eV),

    153 should appear. At medium CE (25 eV),

    110 becomes dominant.
- Chromatographic Separation: Use a C18 column (e.g., Waters BEH C18).
  - Note: The Target (aliphatic amide) is generally less hydrophobic than the Isomer (aromatic amide) and will likely elute earlier in a Reverse Phase gradient.

References

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